

Physical properties of 2-Propylpyridine (boiling point, density)

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Compound of Interest

Compound Name: 2-Propylpyridine

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An In-depth Technical Guide to the Physical Properties of 2-Propylpyridine

This technical guide provides a comprehensive overview of the key physical properties of **2-Propylpyridine**, with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work.

Core Physical Properties of 2-Propylpyridine

2-Propylpyridine, a substituted pyridine derivative, is a colorless to slightly yellow liquid at room temperature.^[1] Its physical characteristics are crucial for a variety of applications, including its use as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Data Summary

The following table summarizes the key physical properties of **2-Propylpyridine**, compiled from various sources.

Physical Property	Value	Reference(s)
Boiling Point	169.00 to 171.00 °C at 760.00 mm Hg	[2] [3] [4]
167 °C	[1]	
170 °C	[5] [6]	
Density	0.907 to 0.917 g/cm ³ at 25.00 °C	[2] [4]
0.912 g/cm ³	[1] [3]	
0.913 g/mL at 20°C	[7]	
Molecular Formula	C ₈ H ₁₁ N	[1] [2] [8] [9] [10]
Molecular Weight	121.18 g/mol	[2] [3]
121.17964 g/mol	[1]	
121.20 g/mol	[10]	
Refractive Index	1.490 to 1.496 at 20.00 °C	[2] [4] [7]
1.495	[1]	
Flash Point	56 °C (133.00 °F)	[1] [3] [4] [6]
53 °C	[5]	
Melting Point	2 °C	[2]
1 °C	[1]	
Solubility	Slightly soluble in water	[2] [4] [7]

Experimental Protocols

The accurate determination of physical properties is essential for the reliable application of chemical substances. The following sections detail the standard methodologies for measuring the boiling point and density of **2-Propylpyridine**.

Determination of Boiling Point

The boiling point of **2-Propylpyridine** is typically determined using a standard distillation apparatus under atmospheric pressure.^[7]

Apparatus:

- A round-bottom flask
- Boiling chips
- A distillation head
- A calibrated thermometer
- A condenser
- A receiving flask
- A heating mantle or oil bath

Procedure:

- The round-bottom flask is charged with a sample of **2-Propylpyridine** and a few boiling chips to ensure smooth boiling.
- A distillation head is attached to the flask, and a calibrated thermometer is fitted into the head. The thermometer bulb should be positioned just below the side arm that leads to the condenser to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- A condenser is attached to the side arm of the distillation head and connected to a receiving flask to collect the distillate.
- The flask is gently heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.

- The boiling point is recorded as the temperature at which the vapor is continuously condensing and dripping into the condenser, and this temperature remains constant.

Determination of Density

The density of liquid **2-Propylpyridine** can be accurately measured using a pycnometer, which is a flask with a specific, known volume.

Apparatus:

- A pycnometer (a small glass flask with a ground glass stopper that has a capillary tube)
- An analytical balance
- A constant temperature water bath

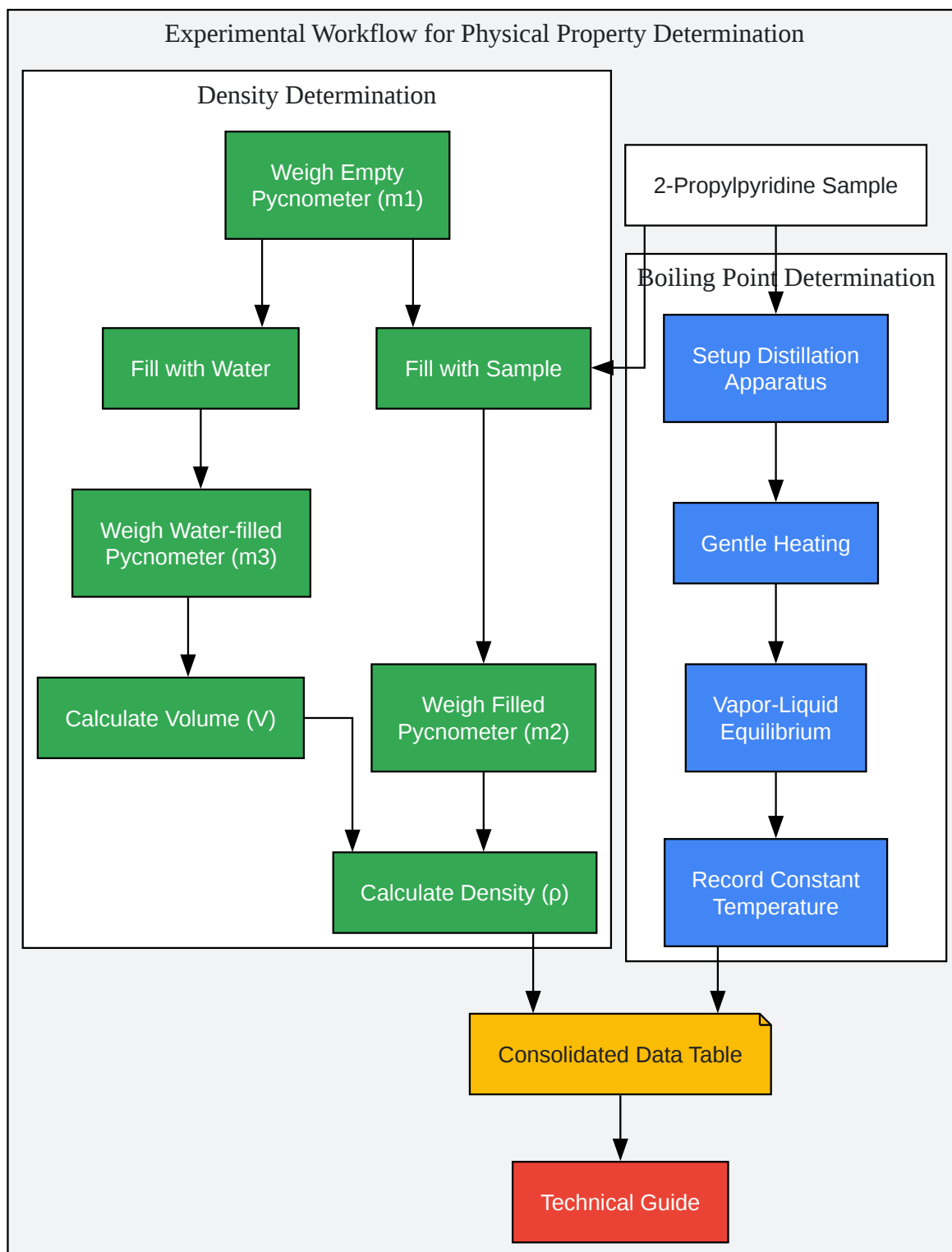
Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance (m_1).
- The pycnometer is then filled with the **2-Propylpyridine** sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is placed in a constant temperature water bath (e.g., at 20°C or 25°C) to allow the liquid to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried on the outside, and its mass is measured again (m_2).
- The mass of the **2-Propylpyridine** sample is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer ($m_2 - m_1$).
- To determine the volume of the pycnometer, the process is repeated with a reference liquid of known density, such as deionized water. The mass of the empty pycnometer (m_1) and the mass of the pycnometer filled with water (m_3) are recorded.

- The volume (V) of the pycnometer is calculated using the density of water (ρ_{water}) at the specific temperature: $V = (m_3 - m_1) / \rho_{\text{water}}$.
- Finally, the density (ρ) of the **2-Propylpyridine** sample is calculated using the formula: $\rho = (m_2 - m_1) / V$.^[7]

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **2-Propylpyridine**.



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Caption: Workflow for determining the physical properties of **2-Propylpyridine**.

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